

# "resolving co-elution issues in chromatographic analysis of DBT metabolites"

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## *Compound of Interest*

Compound Name: *2-Hydroxydibenzothiophene*

Cat. No.: *B122962*

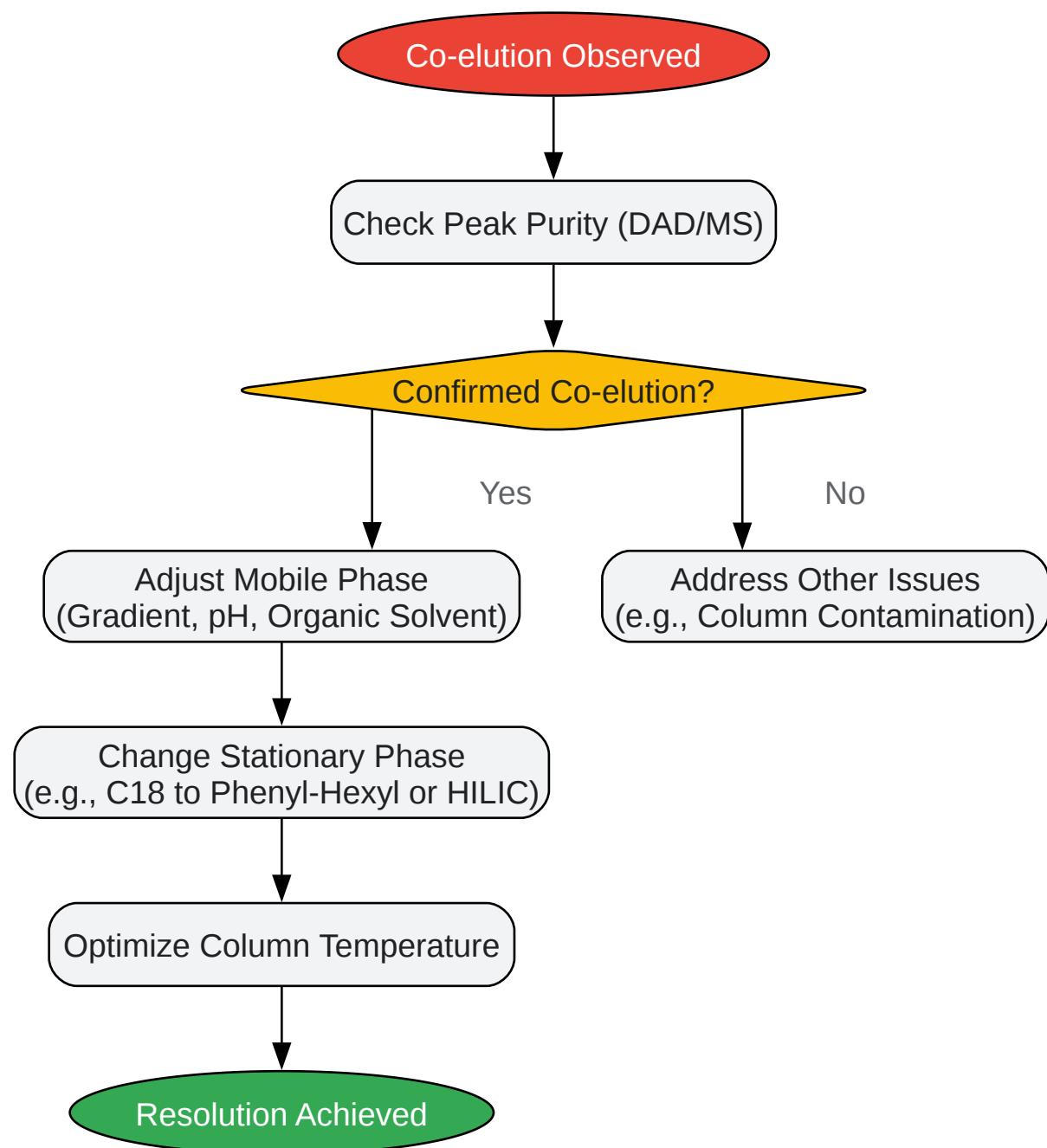
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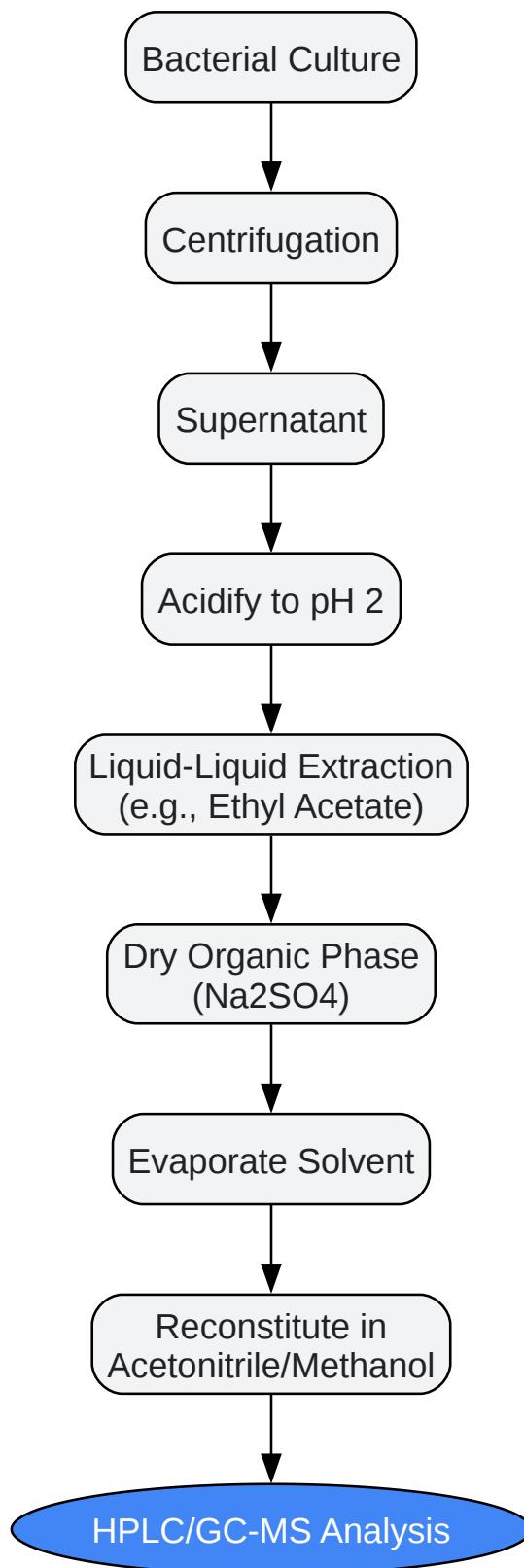
## Technical Support Center: Chromatographic Analysis of DBT Metabolites

Welcome to the technical support center for the chromatographic analysis of Dibenzothiophene (DBT) metabolites. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and resolve common issues, particularly co-elution, encountered during the analysis of DBT and its metabolic products.

## Metabolic Pathway of Dibenzothiophene

Dibenzothiophene is metabolized by various microorganisms through different pathways. A key pathway for biodesulfurization is the "4S" pathway, which sequentially oxidizes the sulfur atom, leading to its removal without degrading the carbon skeleton.[\[1\]](#)[\[2\]](#)



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## References

- 1. researchgate.net [researchgate.net]
- 2. ualberta.ca [ualberta.ca]
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